

A-Technical-Guide-to-the-Physicochemical-Characteristics-of-Brominated-Pyridine-Carboxylic-Acids

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Compound of Interest

Compound Name: 2-Bromo-3-methylisonicotinic acid

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Abstract: This document provides a comprehensive technical overview of the core physicochemical properties of brominated pyridine carboxylic acids, a class of compounds of significant interest in medicinal chemistry and drug development. It details key parameters such as acid dissociation constant (pKa), lipophilicity (logP), and melting points. Standardized experimental protocols for the determination of these properties are provided, alongside visual workflows to guide researchers. The data and methodologies presented herein are intended to support drug discovery professionals in the rational design and development of novel therapeutic agents.

Introduction

Brominated pyridine carboxylic acids are heterocyclic compounds that serve as versatile building blocks in the synthesis of pharmaceutically active molecules.^{[1][2]} The incorporation of a bromine atom onto the pyridine ring, which also contains a carboxylic acid group, significantly influences the molecule's electronic properties, acidity, lipophilicity, and metabolic stability. These characteristics are critical determinants of a drug candidate's pharmacokinetic and pharmacodynamic profile, governing everything from solubility and absorption to target binding and in-vivo efficacy.^[3] This guide summarizes essential physicochemical data for a selection of these compounds and provides detailed experimental protocols for their measurement.

Physicochemical-Data-Summary

The following tables compile key physicochemical data for several isomers of brominated pyridine-carboxylic acids. These values are essential for predicting the behavior of these molecules in biological systems.

Table 1: pKa and Melting Point of Selected Brominated Pyridine-Carboxylic Acids

Compound Name	Structure	pKa (Predicted/Experimental)	Melting Point (°C)
2-Bromopyridine-4-carboxylic acid (2-Bromoisonicotinic acid)	Br at C2, COOH at C4	No data available	217-220[4]
4-Bromopyridine-2-carboxylic acid (4-Bromopicolinic acid)	Br at C4, COOH at C2	No data available	172-174[5]
5-Bromopyridine-2-carboxylic acid (5-Bromopicolinic acid)	Br at C5, COOH at C2	No data available	176-178[6][7]
6-Bromopyridine-2-carboxylic acid (6-Bromopicolinic acid)	Br at C6, COOH at C2	No data available	192-194[8]
5-Bromopyridine-3-carboxylic acid (5-Bromonicotinic acid)	Br at C5, COOH at C3	No data available	178[9]
6-Bromopyridine-3-carboxylic acid (6-Bromonicotinic acid)	Br at C6, COOH at C3	3.24 ± 0.10 (Predicted)[10]	200-203[11][12]

Table 2: Lipophilicity-(logP)-and-Aqueous-Solubility

Compound Name	logP (Predicted)	Aqueous Solubility
5-Bromonicotinic acid	1.1[13]	Soluble in water[9]
6-Bromonicotinic acid	No data available	Sparingly soluble in water[10]
Lower aliphatic amines (general reference)	N/A	Solubility decreases with an increase in molar mass due to the larger hydrophobic alkyl part.[14]

Note: Experimental logP and precise quantitative solubility data for many of these specific isomers are not readily available in the public domain and often must be determined empirically.

Detailed-Experimental-Protocols

Accurate-determination-of-physicochemical-properties-is-fundamental. The-following-protocols-outline-standard-methodologies-for-measuring-pKa, logP, and-aqueous-solubility.

Protocol:-Determination-of-pKa-by-Potentiometric-Titration

Potentiometric-titration-is-a-highly-accurate-and-widely-used-method-for-pKa-determination. [15][16] The-method-involves-monitoring-pH-changes-in-a-solution-of-the-compound-as-a-titrant-of-known-concentration-is-incrementally-added.[3] The-pKa-is-determined-from-the-inflection-point-of-the-resulting-titration-curve.[3][17][16]

- Principle: A-solution-of-the-brominated-pyridine-carboxylic-acid-is-titrated-with-a-strong-base-(e.g., NaOH). The-pH-is-measured-after-each-addition-of-titrant. The-pKa-value-corresponds-to-the-pH-at-which-half-of-the-acid-has-been-neutralized.[16]
- Apparatus:
 - Calibrated-pH-meter-with-a-combination-pH-electrode.
 - Automatic-burette-or-precision-manual-burette.

- Stirred-titration-vessel.
- Magnetic-stirrer.
- Reagents:
 - Test-Compound-Solution: Prepare-a-~1-mM-solution-of-the-compound-in-deionized-water-or-a-suitable-co-solvent-if-solubility-is-low.[3][18]
 - Titrant: Standardized-0.1-M-NaOH-solution-(carbonate-free).[3][18]
 - Acidic-Solution:-Standardized-0.1-M-HCl-solution.[3][18]
 - Ionic-Strength-Adjustment:-0.15-M-KCl-solution-to-maintain-constant-ionic-strength.[18]
- Procedure:
 - Calibrate-the-pH-meter-using-standard-buffers-(e.g., pH-4, 7, and-10).[18]
 - Place-a-known-volume-(e.g., 20-mL)-of-the-test-compound-solution-into-the-titration-vessel.[3][18]
 - Add-the-ionic-strength-adjustment-solution.
 - If-necessary, adjust-the-initial-pH-of-the-solution-to-the-acidic-range-(e.g., pH-1.8-2.0)-using-0.1-M-HCl.[3][18]
 - Purge-the-solution-with-nitrogen-to-remove-dissolved-CO₂.[18]
 - Begin-the-titration-by-adding-small, precise-increments-of-the-0.1-M-NaOH-solution.
 - Record-the-pH-and-volume-of-titrant-added-after-each-increment, allowing-the-reading-to-stabilize.[3]
 - Continue-the-titration-until-the-pH-reaches-the-alkaline-range-(e.g., pH-12-12.5).[3][18]
 - Perform-a-minimum-of-three-replicate-titrations-for-accuracy.[18]

- Data-Analysis: Plot-pH-versus-the-volume-of-titrant-added. The-pKa-is-the-pH-at-the-midpoint-of-the-buffer-region, which-can-be-found-from-the-maximum-of-the-first-derivative-of-the-titration-curve.

Protocol:-Determination-of-logP-by-Shake-Flask-Method-(OECD-107)

The-shake-flask-method-is-the-traditional-and-most-reliable-method-for-determining-the-n-octanol/water-partition-coefficient-(logP).[19] It-is-suitable-for-logP-values-in-the-range-of--2-to-4.[20][21]

- Principle: The-compound-is-dissolved-in-a-two-phase-system-of-n-octanol-and-water. After-equilibration, the-concentration-of-the-compound-in-each-phase-is-measured. The-partition-coefficient-(P)-is-the-ratio-of-the-concentration-in-n-octanol-to-the-concentration-in-water.
- Apparatus:
 - Centrifuge-tubes-with-PTFE-lined-caps.
 - Mechanical-shaker-or-vortex-mixer.
 - Centrifuge.
 - Analytical-instrumentation-for-concentration-measurement-(e.g., HPLC-UV).
- Reagents:
 - n-Octanol,-analytical-grade,-pre-saturated-with-water.
 - Water-(e.g., HPLC-grade),-pre-saturated-with-n-octanol.
 - Buffer-solutions-(e.g., pH-7.4-phosphate-buffer)-if-determining-the-distribution-coefficient-(logD).
- Procedure:
 - Prepare-a-stock-solution-of-the-test-compound-in-either-n-octanol-or-water.

- Add-appropriate-volumes-of-the-n-octanol-and-water-(or-buffer)-phases-to-a-centrifuge-tube. The-volume-ratio-can-be-adjusted-based-on-the-expected-logP-value.
- Add-a-small-aliquot-of-the-stock-solution-to-the-tube.
- Cap-the-tube-tightly-and-agitate-it-until-equilibrium-is-reached-(e.g., shaking-at-room-temperature-for-24-hours).
- Separate-the-phases-by-centrifugation.[\[21\]](#)
- Carefully-withdraw-an-aliquot-from-each-phase-for-analysis.
- Determine-the-concentration-of-the-compound-in-each-phase-using-a-validated-analytical-method-like-HPLC.
- Calculation:
 - $P = \frac{[\text{Concentration}]_{\text{octanol}}}{[\text{Concentration}]_{\text{water}}}$
 - $\log P = -\log_{10}(P)$

Protocol:-Determination-of-Aqueous-Solubility-by-HPLC

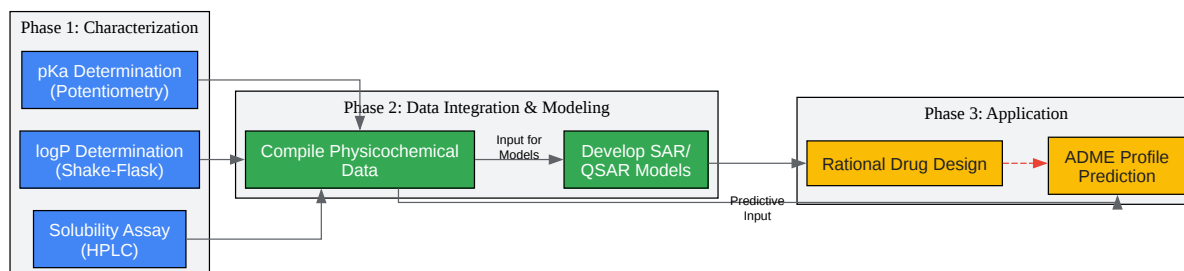
The-shake-flask-incubation-followed-by-HPLC-analysis-is-a-gold-standard-method-for-determining-thermodynamic-aqueous-solubility.[\[22\]](#)

- Principle: An-excess-amount-of-the-solid-compound-is-equilibrated-with-an-aqueous-buffer-to-create-a-saturated-solution. The-undissolved-solid-is-then-removed,-and-the-concentration-of-the-dissolved-compound-in-the-supernatant-is-quantified-by-HPLC-against-a-standard-calibration-curve.[\[22\]](#)[\[23\]](#)
- Apparatus:
 - Vials-with-PTFE-lined-caps.
 - Orbital-shaker-or-end-over-end-rotator-in-a-temperature-controlled-environment.
 - Centrifuge-and/or-filters-(e.g., 0.22- μm -PVDF).

- Calibrated-HPLC-system-with-UV-detector.
- Reagents:
 - Test-Compound-(solid).
 - Aqueous-Buffer-(e.g., phosphate-buffered-saline,-pH-7.4).
 - Organic-Solvent-(e.g., Acetonitrile-or-Methanol)-for-stock-and-standard-solutions.
- Procedure:
 - Add-an-excess-of-the-solid-compound-to-a-vial-(ensure-solid-is-visible-after-equilibration).
 - Add-a-known-volume-of-the-aqueous-buffer.
 - Seal-the-vial-and-agitate-at-a-constant-temperature-(e.g., 25°C)-for-an-extended-period-(e.g., 24-48-hours)-to-ensure-equilibrium-is-reached.
 - Separate-the-undissolved-solid-from-the-solution-by-centrifugation-and/or-filtration-of-the-supernatant.[23] This-step-is-critical-to-avoid-artificially-high-results.[22]
 - Dilute-the-clarified-saturated-solution-with-a-suitable-solvent-to-bring-it-into-the-concentration-range-of-the-calibration-curve.[23]
 - Prepare-a-series-of-standard-solutions-of-the-compound-in-the-same-solvent-and-generate-a-calibration-curve-(Peak-Area-vs.-Concentration).[24]
 - Analyze-the-diluted-sample-and-standards-by-HPLC.
- Calculation: Determine-the-concentration-of-the-diluted-sample-from-the-calibration-curve. Multiply-this-value-by-the-dilution-factor-to-obtain-the-solubility-of-the-compound.

Visualized-Workflows-and-Relationships

Visual-diagrams-help-clarify-complex-processes-and-relationships-in-drug-discovery-and-development.



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Caption: Workflow for Physicochemical Profiling in Drug Discovery.

Caption: Structure-Property Relationships in Brominated Pyridine Carboxylic Acids.

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